

3-(2-Methoxyethyl)azetidine: A Technical

Author: BenchChem Technical Support T

Compound of Interest

Compound Name: 3-(2-Methoxyethyl)azetidine
CAS No.: 942400-29-5
Cat. No.: B1428683

[Get Quote](#)

This guide provides an in-depth technical overview of **3-(2-Methoxyethyl)azetidine**, a heterocyclic building block of increasing importance in medicine beyond a standard Material Safety Data Sheet (MSDS) to offer a comprehensive synthesis of its chemical properties, safety protocols, reactivity, and

Introduction: The Emerging Role of a Strained Scaffold

Azetidines, four-membered nitrogen-containing heterocycles, have become vital motifs in drug discovery.^{[1][2]} Their unique structural features, including advantageous pharmacokinetic properties such as improved solubility and metabolic stability,^{[1][3]} **3-(2-Methoxyethyl)azetidine** (CAS No. 942400-2) further enhance solubility and provides a potential point for metabolic activity or hydrogen bonding, making it a valuable building block for exploring new

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in a research setting.

Property	Value
CAS Number	942400-29-5
Molecular Formula	C ₆ H ₁₃ NO
Molecular Weight	115.18 g/mol
Appearance	Liquid
Purity	≥96%
InChI Key	LVMHSYVPSYTPQK-UHFFFAOYSA-N
SMILES	COCCC1CNC1

Hazard Identification and Toxicology

Based on the Globally Harmonized System (GHS), **3-(2-Methoxyethyl)azetidine** is classified with the following hazards:

- GHS Pictogram: GHS07 (Harmful)
- Signal Word: Warning^[6]
- Hazard Statements:
 - H302: Harmful if swallowed.^[6]
 - H315: Causes skin irritation.^[6]

- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

While specific LD50 or comprehensive toxicological studies for this exact molecule are not readily available in the public domain, the hazard classification evaluation is crucial for any novel compound intended for therapeutic use.[8] The parent azetidine ring can be corrosive and flammable, and derivativ

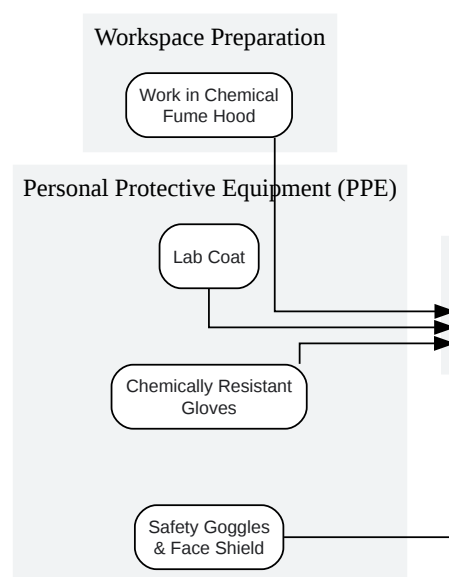
Safe Handling, Storage, and Emergency Protocols

The causality behind these protocols is to minimize exposure and mitigate risks associated with the compound's hazardous properties.

Personal Protective Equipment (PPE) and Engineering Controls

A self-validating system of protection involves both equipment and environment. Always work within a certified chemical fume hood to control vapor ir

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat. Wash hands thoroughly after handling.
- Respiratory Protection: If working outside a fume hood or in case of a spill, use a NIOSH-approved respirator with an appropriate cartridge.



[Click to download full resolution via](#)

Caption: Required PPE and engineering controls for safe handling.

Storage and Stability

- Storage Conditions: Store at 4°C, protected from light. Keep the container tightly closed in a dry, cool, and well-ventilated place.[10]
- Incompatible Materials: Avoid strong oxidizing agents and strong acids.[10]

First Aid and Emergency Procedures

- If Inhaled: Move the person to fresh air. Seek medical attention if you feel unwell.
- In Case of Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of water. If skin irritation occurs, seek n
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye

- If Swallowed: Rinse mouth and seek immediate medical attention.[6] Do not induce vomiting.[10]

Reactivity and Synthetic Applications

The strained four-membered ring of azetidines makes them valuable synthetic intermediates.[11][12] This ring system is more stable than the highly r

3-(2-Methoxyethyl)azetidine is primarily used as a building block in substitution reactions. The secondary amine of the azetidine ring is a nucleophil

Representative Synthetic Protocol: N-Arylation

This protocol describes a typical palladium-catalyzed Buchwald-Hartwig amination, a common method for forming C-N bonds.

Step 1: Reaction Setup

- To an oven-dried flask under an inert atmosphere (e.g., Argon or Nitrogen), add the aryl halide (1.0 eq), **3-(2-Methoxyethyl)azetidine** (1.2 eq), a p

Step 2: Solvent Addition

- Add anhydrous, degassed solvent (e.g., Toluene or Dioxane) to the flask.

Step 3: Reaction

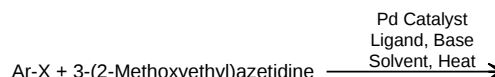
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting material is consumed, as monitored by TLC or L

Step 4: Workup

- Cool the reaction to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and wash with water and brine.

Step 5: Purification

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chro



[Click to download full resolution via](#)

Caption: General scheme for N-arylation of **3-(2-Methoxyethyl)azetidine**.

Applications in Drug Discovery and Development

The azetidine motif is present in several FDA-approved drugs, including baricitinib and cobimetinib, where it enhances metabolic stability and recepto

- Central Nervous System (CNS) Agents: Azetidine derivatives have been synthesized and evaluated as potential antidepressants and triple reuptak
- Antibacterial Agents: The azetidine ring, when combined with other pharmacophores like quinolones, has yielded compounds with potent antibacte
- Bioisosteric Replacement: The unique geometry of the azetidine ring allows it to serve as a bioisostere for other common saturated heterocycles, o

The incorporation of **3-(2-Methoxyethyl)azetidine** into drug candidates leverages its ability to confer favorable properties, making it a building block c

References

- A Comparative Guide to the Toxicological Profile of 2-(3-Chlorophenyl)azetidine and Other Azetidine Derivatives. Benchchem. [URL: https://vertexa.redirect/AUZIYQHmKEHyTpeh3UHWfct1FpUcDk6QNwGjQSpauPC8_j_SwHxQmOuPaE6u6MnSsxlyd3aOHlaq1QJjWydHZ_qGj83GljzSEUlcXPz:pK5i3cpPJHfJ3tmS7PvT3W7rkj4zAZ1UfaAD7nmxlKiLETdINMLJXLqFioQWObv1O2A-aNJVIlp5ve2cbPhIKzkixM2Assl-1F_s7bp_byB0a6Zk4BS-w_883QuLQ0y1Zp6jSAYhFBA1ICH0254t9HGMpuKwKAJYHZsFSbrpqZvwZbMO2FyhDbmMRK2f7tRzy1UWi3g2tGPCUcFFlyFdIWs1NXSBgAKv2]
- **3-(2-Methoxyethyl)azetidine** | 942400-29-5. Sigma-Aldrich. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFtZt2Ct>]

- Safety Data Sheet - **3-(2-Methoxyethyl)azetidine**. CymitQuimica. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHzu8_mDWhM_s_67tTcTZ0LEVZRHkaLLSeX7cfWKGaj1kqK5RwCPwrplbMm8HmjRsDWU9a0V2oFogZZMvAwDdLLXDCQRImHJ9]
- Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetidin-2-yl)acrylate. *Journal of Organic Chemistry*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Synthesis of 3-methoxyazetidines via an aziridine to azetidine rearrangement and theoretical rationalization of the reaction mechanism. *Research Chemistry*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Azetidine - Wikipedia. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGVpVlZnEZTJyxsTAWAYe2xKP06OIRMwZg3>]
- SAFETY DATA SHEET - Azetidine. Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEDezmyLpmkPtN8509FCxESyVBlix9Ziozxa6CpYbcpY2GHLWEEH9s90V8gPXGor6LObDfSm1uV9Xy9it0Pz5_jknrSu1xpqtom7kTzSLXB2otHznx3AarVCdjvllrXTa/nL_0FpJYUv5EqqXkEHLusSBFiz0E0EIQREsg50APVQDeyfS_tj_LFKPI3xQ1KXzTgvdFO2bWOSrBHNH6-Yiw9c=]
- 3-(2-Methylpropoxy)azetidine | C7H15NO | CID 53404026. PubChem - NIH. [URL: [https://pubchem.ncbi.nlm.nih.gov/compound/3-\(2-Methylpropoxy\)azetidine](https://pubchem.ncbi.nlm.nih.gov/compound/3-(2-Methylpropoxy)azetidine)]
- Azetidine derivatives of tricyclic antidepressant agents. *PubMed*. [URL: <https://pubmed.ncbi.nlm.nih.gov/31111111/>]
- An Approach to Alkyl Azetidines for Medicinal Chemistry. *ChemRxiv*. [URL: <https://chemrxiv.org/doi/10.26434/chemrxiv-2018-09-01-11111>]
- Azetidines in medicinal chemistry: emerging applications and approved drugs. *PubMed*. [URL: <https://pubmed.ncbi.nlm.nih.gov/31111111/>]
- Substituted Azetidines in Drug Discovery. *Life Chemicals*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Azetidines in medicinal chemistry: emerging applications and approved drugs. *ResearchGate*. [URL: <https://www.researchgate.net/publication/311111111>]
- PREPARATION AND SYNTHETIC APPLICATIONS OF AZETIDINES. *HETEROCYCLES*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Azetidine synthesis. *Organic Chemistry Portal*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Chemical Properties of Azetidine (CAS 503-29-7). *Cheméo*. [URL: <https://chemeo.com/compound/503-29-7>]
- **3-(2-Methoxyethyl)azetidine** | 942400-29-5. BLD Pharm. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]
- Synthetic Azetidines Could Help Simplify Drug Design. *Technology Networks*. [URL: <https://www.technologynetworks.com/news/synthetic-azetidines-could-help-simplify-drug-design>]
- SAFETY DATA SHEET - Azetidine Hydrochloride. TCI Chemicals. [URL: <https://www.tcichemicals.com/US/en/details.aspx?cid=11111111>]
- Exploration of novel 3-substituted azetidine derivatives as triple reuptake inhibitors. *PubMed*. [URL: <https://pubmed.ncbi.nlm.nih.gov/31111111/>]
- 3-(2-Hexoxyethyl)azetidine | C11H23NO | CID 107391578. PubChem. [URL: [https://pubchem.ncbi.nlm.nih.gov/compound/3-\(2-Hexoxyethyl\)azetidine](https://pubchem.ncbi.nlm.nih.gov/compound/3-(2-Hexoxyethyl)azetidine)]
- Recent Advances in the Synthesis and Reactivity of Azetidines: Strain-Driven Character of the Four-Membered Heterocycle. *RSC Publishing*. [URL: <https://pubs.rsc.org/en/content/articlelanding/2017/fo/c7fo00000a>]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Azetidines in medicinal chemistry: emerging applications and approved drugs - [PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
2. [lifecyclechemicals.com \[lifecyclechemicals.com\]](https://lifecyclechemicals.com/)
3. [pubs.rsc.org \[pubs.rsc.org\]](https://pubs.rsc.org/)
4. [technologynetworks.com \[technologynetworks.com\]](https://www.technologynetworks.com/)

- 5. Exploration of novel 3-substituted azetidine derivatives as triple reuptake inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. 942400-29-5[3-(2-Methoxyethyl)azetidine|BLD Pharm [bldpharm.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Azetidine - Wikipedia [en.wikipedia.org]
- 10. fishersci.com [fishersci.com]
- 11. researchgate.net [researchgate.net]
- 12. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 13. Azetidine derivatives of tricyclic antidepressant agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [3-(2-Methoxyethyl)azetidine: A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. A research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

[Contact our Ph.D. Support Team for](#)
